

An In-depth Technical Guide to the Synthesis and Characterization of Phenylpropanolamine Maleate

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Compound of Interest

Compound Name: *Phenylpropanolamine maleate*

Cat. No.: *B10762748*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of **phenylpropanolamine maleate**. It is designed to furnish researchers, scientists, and drug development professionals with detailed methodologies, quantitative data, and a thorough understanding of the key processes involved in the preparation and analysis of this compound.

Introduction

Phenylpropanolamine (PPA), also known as norephedrine, is a sympathomimetic amine that has been used as a nasal decongestant and appetite suppressant.[1] It is structurally related to ephedrine and amphetamine.[2] Phenylpropanolamine is commonly formulated as a salt to improve its stability and bioavailability. This guide focuses on the maleate salt of phenylpropanolamine, detailing its synthesis from phenylpropanolamine base and maleic acid, and outlining the analytical techniques for its comprehensive characterization.

Synthesis of Phenylpropanolamine Maleate

The synthesis of **phenylpropanolamine maleate** is a two-step process. First, the phenylpropanolamine base is synthesized, and subsequently, it is reacted with maleic acid to form the maleate salt.

Synthesis of Phenylpropanolamine (Norephedrine)

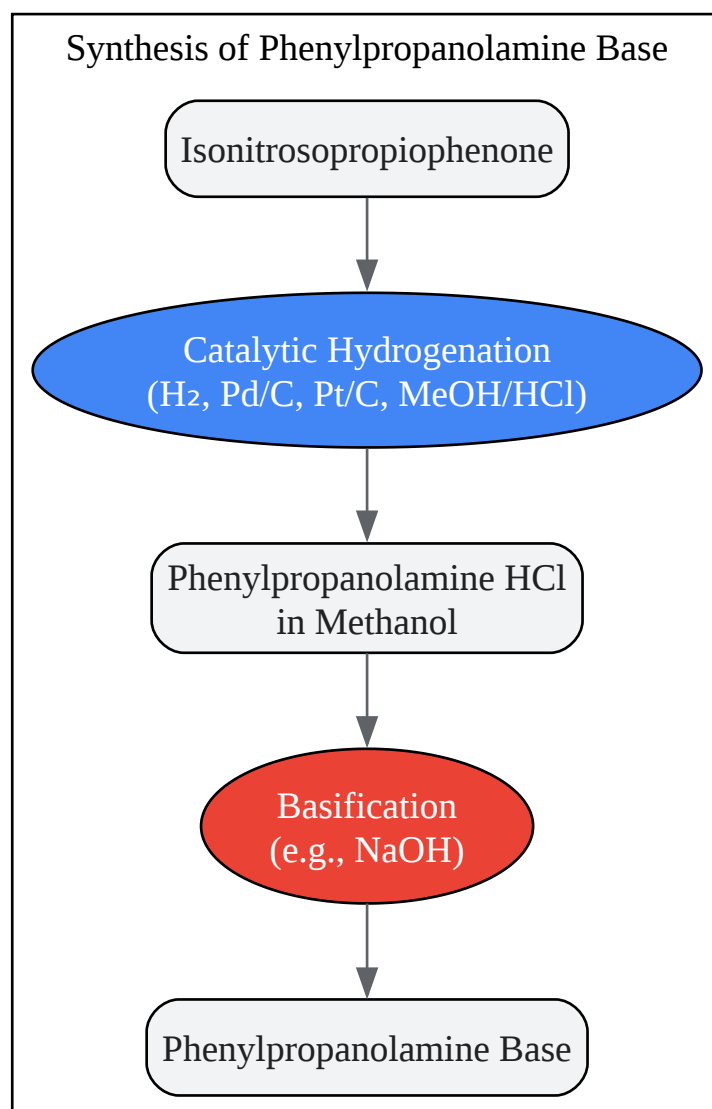
A common and well-established method for the synthesis of phenylpropanolamine is the catalytic hydrogenation of isonitrosopropiophenone.^{[3][4]}

Experimental Protocol:

- Preparation of Isonitrosopropiophenone: Propiophenone is reacted with an alkyl nitrite (e.g., methyl nitrite) in the presence of a catalyst to form isonitrosopropiophenone.
- Catalytic Hydrogenation:
 - A pressure reactor is charged with a suitable catalyst, such as a mixture of 5% palladium on charcoal and 5% platinum on charcoal.^[3]
 - The catalyst is wetted with deionized water.
 - The reactor is flushed with nitrogen to create an inert atmosphere.^[3]
 - A solution of isonitrosopropiophenone in methanol, containing hydrogen chloride, is introduced into the reactor.^[3]
 - The mixture is hydrogenated under pressure at a controlled temperature (e.g., not exceeding 62°C).^[3]
 - Upon completion of the reaction, the catalyst is filtered off.
 - The resulting solution contains phenylpropanolamine hydrochloride.
- Isolation of Phenylpropanolamine Base:
 - The methanolic solution of phenylpropanolamine hydrochloride is concentrated.

- The pH of the solution is adjusted to basic (pH > 10) using a suitable base (e.g., sodium hydroxide) to precipitate the free phenylpropanolamine base.
- The precipitated base is then filtered, washed with cold water, and dried.

Synthesis Workflow: Phenylpropanolamine from Isonitrosopropiophenone



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Catalytic hydrogenation route to phenylpropanolamine base.

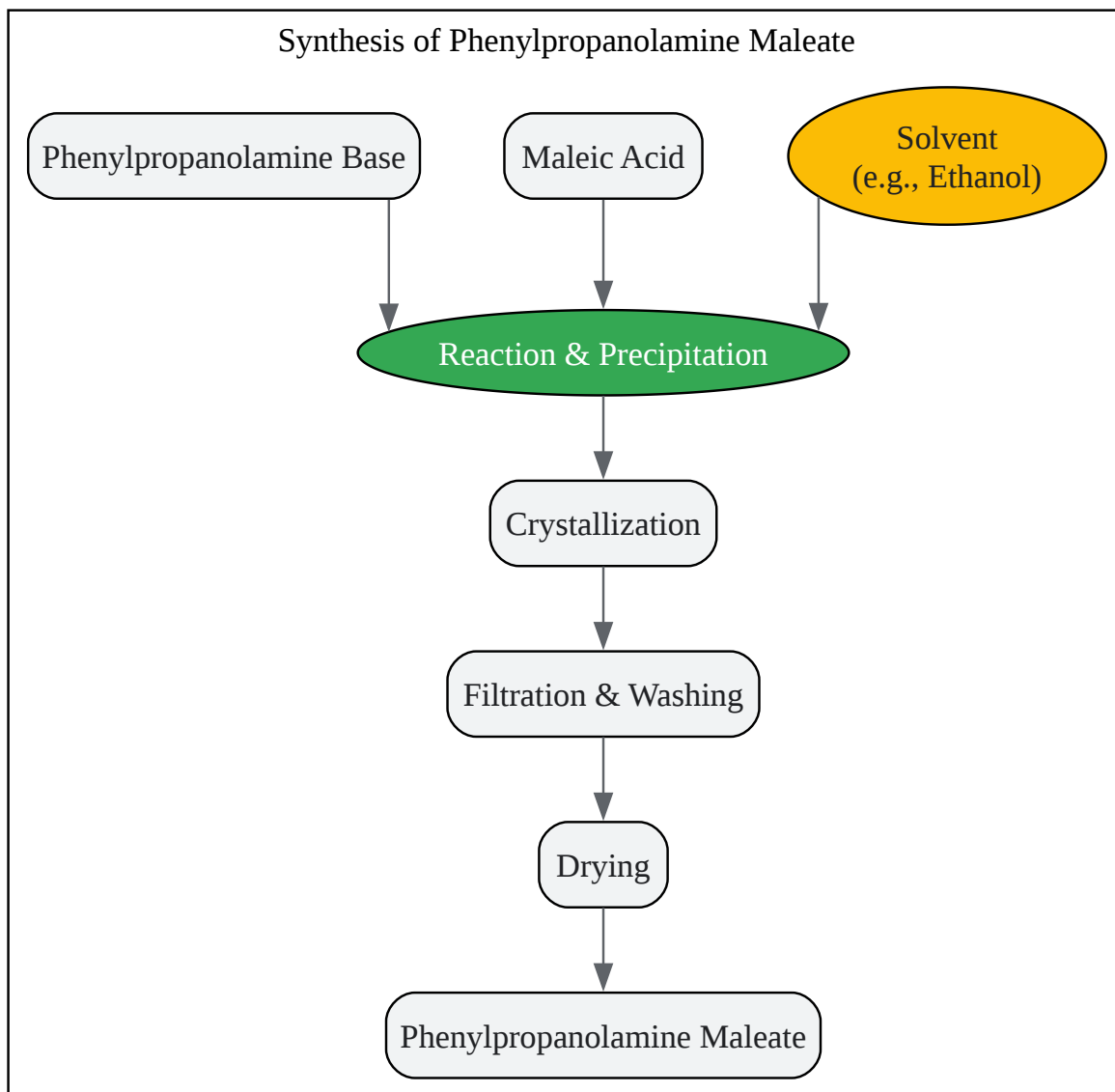
Synthesis of Phenylpropanolamine Maleate

The formation of the maleate salt is achieved by reacting the phenylpropanolamine free base with maleic acid in a suitable solvent.

Experimental Protocol:

- **Dissolution:** Dissolve a known molar equivalent of phenylpropanolamine base in a suitable solvent, such as ethanol or isopropanol, with gentle heating.
- **Addition of Maleic Acid:** In a separate container, dissolve one molar equivalent of maleic acid in the same solvent.
- **Reaction:** Slowly add the maleic acid solution to the phenylpropanolamine solution with continuous stirring. The formation of a precipitate may be observed.
- **Crystallization:** Allow the mixture to cool to room temperature and then place it in an ice bath to facilitate complete crystallization of the **phenylpropanolamine maleate** salt.
- **Isolation and Purification:**
 - Collect the crystals by vacuum filtration.
 - Wash the crystals with a small amount of cold solvent to remove any unreacted starting materials.
 - The crude product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/ether).^[5]
- **Drying:** Dry the purified crystals under vacuum to a constant weight.

Synthesis Workflow: **Phenylpropanolamine Maleate** Salt Formation



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Formation of **phenylpropanolamine maleate** salt.

Physical and Chemical Properties

A summary of the key physical and chemical properties of phenylpropanolamine and its maleate salt is provided below.

Property	Phenylpropanolamine	Phenylpropanolamine Maleate
Molecular Formula	C ₉ H ₁₃ NO	C ₁₃ H ₁₇ NO ₅
Molecular Weight	151.21 g/mol [1]	267.28 g/mol [6]
Appearance	White, crystalline powder[7]	White crystalline powder (expected)
Melting Point	101-101.5 °C[8]	Data not available
Solubility	Freely soluble in water and alcohol[7]	Expected to be soluble in water
pKa	9.44[7]	Not applicable

Characterization of Phenylpropanolamine Maleate

A comprehensive characterization of the synthesized **phenylpropanolamine maleate** is essential to confirm its identity, purity, and structural integrity. The following analytical techniques are commonly employed.

High-Performance Liquid Chromatography (HPLC)

HPLC is a primary technique for assessing the purity of **phenylpropanolamine maleate** and for its quantitative determination in pharmaceutical formulations.[9]

Experimental Protocol:

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size).[10]
- Mobile Phase: A mixture of methanol and a buffer solution (e.g., 0.01 M disodium hydrogen phosphate, pH adjusted to 7 with phosphoric acid) in a ratio of 60:40 (v/v).[10]
- Flow Rate: 1.0 mL/min.[10]
- Detection: UV detection at 217 nm.[10]

- Sample Preparation: Dissolve an accurately weighed amount of **phenylpropanolamine maleate** in the mobile phase to obtain a known concentration.
- Injection Volume: 20 μL .

Expected Results: A sharp, symmetrical peak corresponding to phenylpropanolamine should be observed. The retention time can be used for identification, and the peak area for quantification. The absence of significant impurity peaks indicates high purity.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS can be used for the identification and quantification of phenylpropanolamine, often requiring derivatization to improve its volatility.

Experimental Protocol:

- Instrumentation: A GC system coupled to a mass spectrometer.
- Column: A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 μm film thickness).
- Carrier Gas: Helium at a constant flow rate.
- Injector Temperature: 250°C.
- Oven Temperature Program: Initial temperature of 100°C, hold for 1 minute, then ramp at 10°C/min to 280°C, and hold for 5 minutes.
- Derivatization (if necessary): The sample may be derivatized with a suitable agent (e.g., silylation reagent) to increase volatility.
- Mass Spectrometer: Operated in electron ionization (EI) mode. The mass spectrum will show a molecular ion peak and characteristic fragmentation patterns that can be used for structural confirmation.

Spectroscopic Characterization

FTIR spectroscopy is used to identify the functional groups present in the molecule.

Experimental Protocol:

- **Sample Preparation:** The solid sample can be analyzed as a KBr pellet or using an Attenuated Total Reflectance (ATR) accessory.
- **Data Acquisition:** The spectrum is typically recorded in the range of 4000-400 cm^{-1} .

Expected Salient Features in the FTIR Spectrum:

Wavenumber Range (cm^{-1})	Assignment
3400-3200 (broad)	O-H and N-H stretching vibrations
3100-3000	Aromatic C-H stretching
2900-2800	Aliphatic C-H stretching
~1700 (strong)	C=O stretching of the carboxylate from maleate
~1600	C=C stretching of the aromatic ring
1600-1500	N-H bending vibrations
~1200-1000	C-O stretching of the alcohol and carboxylate

^1H and ^{13}C NMR spectroscopy are powerful tools for the definitive structural elucidation of **phenylpropanolamine maleate**.

Experimental Protocol:

- **Solvent:** Deuterated water (D_2O) or deuterated methanol (CD_3OD).
- **Internal Standard:** Tetramethylsilane (TMS) or a suitable reference standard for the chosen solvent.
- **Instrumentation:** A high-resolution NMR spectrometer.

Expected ^1H NMR Chemical Shifts (in D_2O , approximate):

Chemical Shift (δ , ppm)	Multiplicity	Assignment
~7.4-7.2	Multiplet	Aromatic protons (C_6H_5)
~6.3	Singlet	Olefinic protons of maleate ($-CH=CH-$)
~4.8	Doublet	Proton attached to the carbon bearing the $-OH$ group
~3.5	Multiplet	Proton attached to the carbon bearing the $-NH_2$ group
~1.1	Doublet	Methyl protons ($-CH_3$)

Expected ^{13}C NMR Chemical Shifts (in D_2O , approximate):

Chemical Shift (δ , ppm)	Assignment
~170	Carbonyl carbons of maleate ($-COOH$)
~140	Quaternary aromatic carbon
~135	Olefinic carbons of maleate ($-CH=CH-$)
~130-125	Aromatic carbons
~75	Carbon bearing the $-OH$ group
~55	Carbon bearing the $-NH_2$ group
~15	Methyl carbon ($-CH_3$)

UV-Vis spectrophotometry can be used for the quantitative analysis of **phenylpropanolamine maleate**.

Experimental Protocol:

- Solvent: Distilled water or a suitable buffer.

- Procedure: Prepare a standard solution of known concentration. Record the UV spectrum, typically from 200 to 400 nm. The absorbance maximum (λ_{max}) for phenylpropanolamine is typically observed around 257 nm. A calibration curve can be constructed by measuring the absorbance of a series of standard solutions of different concentrations.

Data Presentation

The following tables summarize the expected quantitative data for the synthesis and characterization of **phenylpropanolamine maleate**.

Table 1: Synthesis Data

Parameter	Expected Value/Range
Yield	>80% (typical for salt formation)
Melting Point	To be determined experimentally
Appearance	White crystalline solid

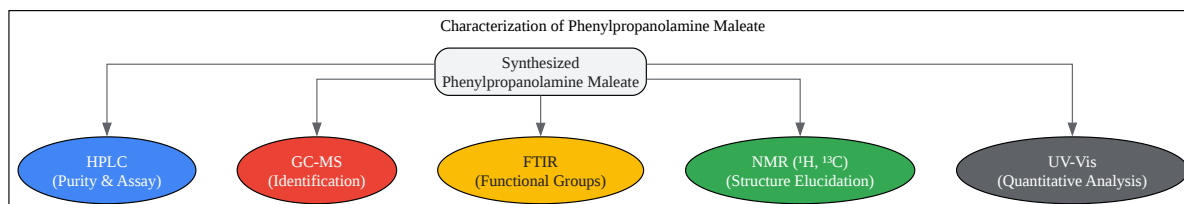
Table 2: HPLC Characterization Data

Parameter	Value
Column	C18 (250 x 4.6 mm, 5 μ m)
Mobile Phase	Methanol:Phosphate Buffer (60:40)
Flow Rate	1.0 mL/min
Detection	UV at 217 nm
Retention Time	To be determined experimentally
Purity	>99% (expected)

Table 3: Spectroscopic Data Summary

Technique	Key Peaks/Shifts
FTIR	~3300 cm ⁻¹ (O-H, N-H), ~1700 cm ⁻¹ (C=O), ~1600 cm ⁻¹ (C=C aromatic)
¹ H NMR	~7.3 ppm (aromatic), ~6.3 ppm (maleate), ~4.8 ppm (CH-OH), ~3.5 ppm (CH-NH ₂), ~1.1 ppm (CH ₃)
¹³ C NMR	~170 ppm (C=O), ~140-125 ppm (aromatic), ~135 ppm (maleate), ~75 ppm (C-OH), ~55 ppm (C-NH ₂), ~15 ppm (CH ₃)
UV-Vis	λ _{max} ≈ 257 nm

Characterization Workflow



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Analytical workflow for the characterization of **phenylpropanolamine maleate**.

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References

- [1. ejournal.upi.edu \[ejournal.upi.edu\]](#)
- [2. benchchem.com \[benchchem.com\]](#)
- [3. azooptics.com \[azooptics.com\]](#)
- [4. rsc.org \[rsc.org\]](#)
- [5. mt.com \[mt.com\]](#)
- [6. Phenylpropanolamine | C₉H₁₃NO | CID 10297 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. newdruginfo.com \[newdruginfo.com\]](#)
- [8. hmdb.ca \[hmdb.ca\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. doras.dcu.ie \[doras.dcu.ie\]](#)
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